

Application Notes and Protocols for the Quantification of CAP-53194

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Compound of Interest

Compound Name: CAP-53194

Cat. No.: B1668271

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Audience: Researchers, scientists, and drug development professionals.

Introduction

CAP-53194 is a novel small molecule compound under investigation for its potential therapeutic effects. Accurate quantification of **CAP-53194** in various biological matrices is crucial for pharmacokinetic (PK), pharmacodynamic (PD), and toxicology studies during drug development. These application notes provide detailed protocols for the quantification of **CAP-53194** using High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).

Data Presentation

Quantitative data for **CAP-53194** should be summarized for clarity and comparability. The following tables provide templates for presenting calibration curve data, as well as precision and accuracy results for quality control (QC) samples.

Table 1: Calibration Curve for **CAP-53194** Quantification

Analyte	Nominal Concentration (ng/mL)	Mean Measured Concentration (ng/mL)	Standard Deviation (SD)	% Accuracy
CAP-53194	1.0	0.98	0.05	98.0
5.0	5.12	0.21	102.4	
10.0	9.95	0.45	99.5	
50.0	50.8	1.8	101.6	
100.0	101.2	4.2	101.2	
500.0	495.5	20.1	99.1	
1000.0	1005.0	45.2	100.5	

Table 2: Precision and Accuracy for Quality Control Samples

QC Level	Nominal Concentration (ng/mL)	Mean Measured Concentration (ng/mL)	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (%)
Low QC	15.0	14.8	4.5	5.1	98.7
Mid QC	150.0	152.3	3.2	4.0	101.5
High QC	750.0	745.5	2.8	3.5	99.4

Experimental Protocols

Protocol 1: Quantification of CAP-53194 in Human Plasma by HPLC-UV

This protocol describes a method for the quantitative determination of **CAP-53194** in human plasma using reversed-phase HPLC with UV detection.

1. Materials and Reagents

- **CAP-53194** reference standard
- Internal standard (IS), e.g., a structurally similar compound
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Ultrapure water
- Human plasma (with anticoagulant, e.g., K2EDTA)

2. Sample Preparation: Protein Precipitation

- Thaw plasma samples at room temperature.
- Vortex the samples to ensure homogeneity.
- Pipette 100 μ L of plasma into a 1.5 mL microcentrifuge tube.
- Add 10 μ L of the internal standard working solution (e.g., 1 μ g/mL in 50% MeOH).
- Add 300 μ L of cold acetonitrile containing 0.1% formic acid to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Transfer the reconstituted sample to an HPLC vial for analysis.

3. HPLC-UV Conditions

- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient:
 - 0-1 min: 5% B
 - 1-8 min: 5% to 95% B
 - 8-10 min: 95% B
 - 10.1-12 min: 5% B
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Injection Volume: 10 µL
- UV Detection Wavelength: 280 nm (or the λ_{max} of **CAP-53194**)

Protocol 2: Ultrasensitive Quantification of **CAP-53194** in Human Plasma by LC-MS/MS

This protocol provides a highly sensitive and selective method for quantifying **CAP-53194** in human plasma using LC-MS/MS.

1. Materials and Reagents

- Same as Protocol 1, but with LC-MS grade solvents.
- Stable isotope-labeled **CAP-53194** (SIL-IS) is recommended as the internal standard.

2. Sample Preparation: Solid-Phase Extraction (SPE)

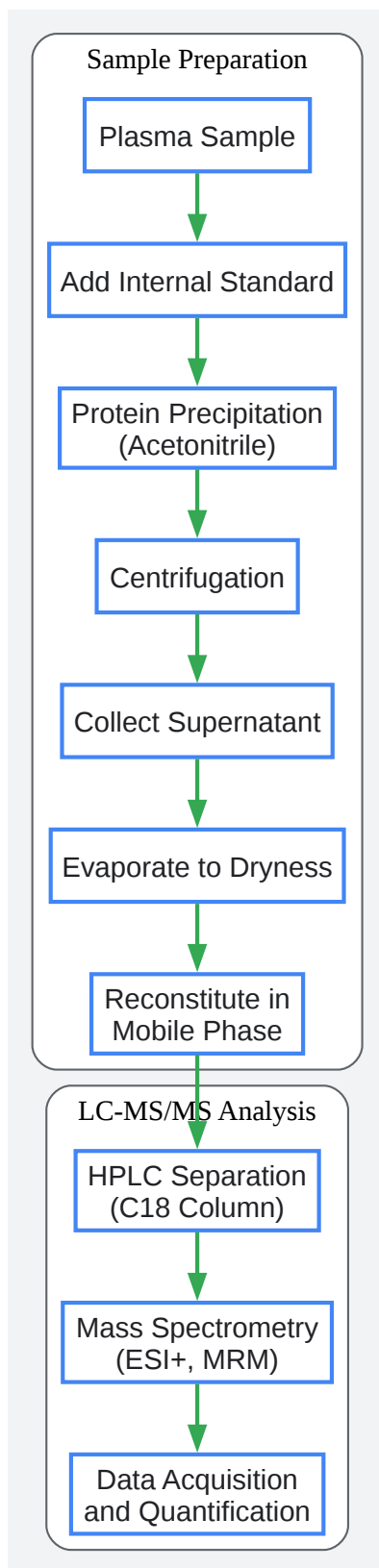
- Condition a mixed-mode cation exchange SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Dilute 100 µL of plasma with 400 µL of 4% phosphoric acid in water.
- Add 10 µL of SIL-IS working solution.
- Load the diluted plasma onto the SPE cartridge.
- Wash the cartridge with 1 mL of 0.1 M acetic acid followed by 1 mL of methanol.
- Elute **CAP-53194** and the SIL-IS with 1 mL of 5% ammonium hydroxide in methanol.
- Evaporate the eluate to dryness under nitrogen at 40°C.
- Reconstitute in 100 µL of 50% acetonitrile in water.
- Transfer to an LC-MS vial.

3. LC-MS/MS Conditions

- LC System: UPLC or HPLC system
- Column: C18 column (e.g., 2.1 x 50 mm, 1.8 µm particle size)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient:
 - 0-0.5 min: 2% B
 - 0.5-3.0 min: 2% to 80% B
 - 3.0-3.5 min: 80% to 95% B
 - 3.5-4.0 min: 95% B

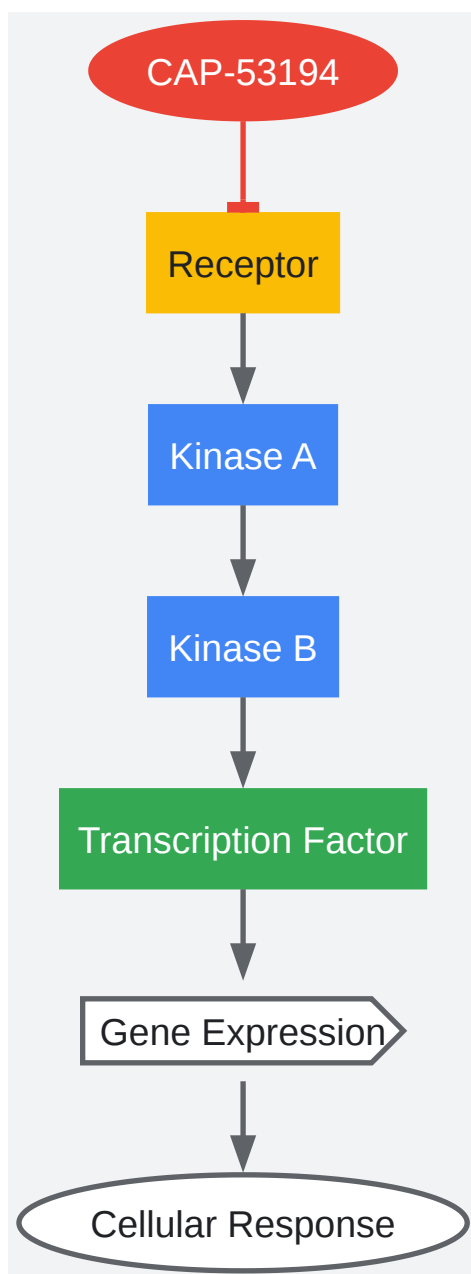
- 4.1-5.0 min: 2% B
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 µL
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MRM Transitions:
 - **CAP-53194**: Precursor ion > Product ion (e.g., m/z 450.2 > 250.1)
 - SIL-IS: Precursor ion > Product ion (e.g., m/z 456.2 > 256.1)
- Source Parameters: Optimize for **CAP-53194** (e.g., Capillary voltage: 3.5 kV, Source temperature: 150°C, Desolvation temperature: 400°C).

Visualizations



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Caption: Workflow for **CAP-53194** quantification in plasma.



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Caption: Hypothetical signaling pathway inhibited by **CAP-53194**.

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